

Synthesis of 1-Cyclohexeneboronic Acid Pinacol Ester: Application Notes and Protocols

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Compound of Interest

Compound Name: 1-Cyclohexeneboronic acid
pinacol ester

Cat. No.: B117284

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Introduction

1-Cyclohexeneboronic acid pinacol ester is a valuable synthetic intermediate extensively utilized in organic chemistry, particularly in the realm of palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling. Its ability to introduce a cyclohexenyl moiety into complex molecules makes it a significant building block in the synthesis of pharmaceuticals and other advanced materials. This document provides detailed protocols for the synthesis of **1-cyclohexeneboronic acid pinacol ester** via two distinct methods: a palladium-catalyzed Miyaura borylation and a representative catalytic hydroboration of an alkene. Additionally, a protocol for the purification of the final product is described.

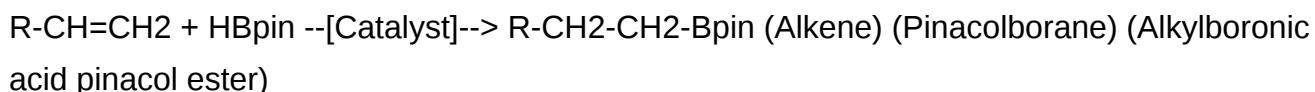
Synthetic Methodologies

Two primary synthetic routes for the preparation of **1-cyclohexeneboronic acid pinacol ester** are presented below. The first is a high-yield palladium-catalyzed cross-coupling reaction, and the second is a general method for hydroboration, which represents an alternative pathway to related alkyl and alkenyl boronic esters.

Method 1: Palladium-Catalyzed Miyaura Borylation of 1-Chlorocyclohexene

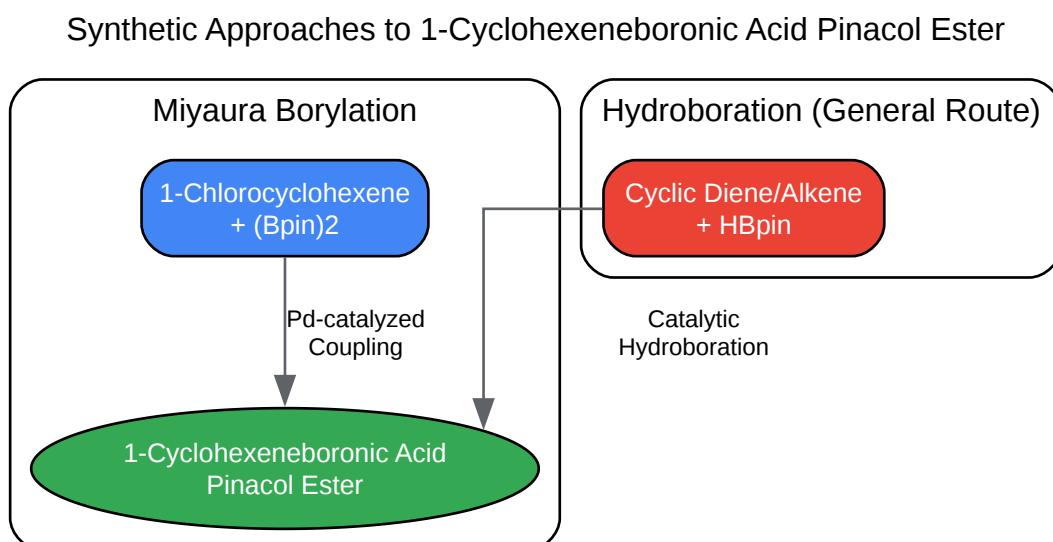
This method involves the coupling of 1-chlorocyclohexene with bis(pinacolato)diboron in the presence of a palladium catalyst and a phosphine ligand. This approach is characterized by its high yield and specificity.[1][2]

Reaction Scheme:



Caption: General workflow for the synthesis and purification of **1-cyclohexeneboronic acid pinacol ester**.

Logical Relationship of Synthetic Methods



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Caption: Two distinct synthetic strategies for accessing **1-cyclohexeneboronic acid pinacol ester**.

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References

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- 2. Method for preparing cyclopentene/cyclohexene-1-boronic acid pinacol ester - Eureka | Patsnap [eureka.patsnap.com]
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